

Personal protective equipment for handling Caloxetate trisodium

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Compound of Interest

Compound Name: Caloxetate trisodium

Cat. No.: B15396159

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Essential Safety and Handling Guide for Caloxetate Trisodium

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This guide provides essential safety protocols and logistical information for the handling and disposal of **Caloxetate trisodium** in a laboratory setting. While **Caloxetate trisodium** is generally classified as a non-hazardous substance for shipping, adherence to proper laboratory safety practices is crucial to ensure personnel safety and maintain experimental integrity.

Overview and Hazard Assessment

Caloxetate trisodium is a triazaundecanedioic acid derivative utilized in research, notably as a component in some magnetic resonance imaging (MRI) contrast agents.^[1] Available safety data indicates that it is not classified as a hazardous substance. However, due to the lack of extensive hazard data, it should be handled with the care afforded to all laboratory chemicals. The primary risks are associated with the inhalation of dust and direct contact with the skin and eyes.^[2]

Physicochemical Properties

Property	Value
CAS Number	207230-20-4[1][3][4][5]
Molecular Formula	$C_{23}H_{28}CaN_3Na_3O_{11}$ [4][5]
Molecular Weight	631.53 g/mol [5]

Personal Protective Equipment (PPE)

The following personal protective equipment should be worn at all times when handling **Caloxetate trisodium**:

Protection Type	Recommended Equipment
Eye Protection	Safety glasses with side shields or chemical safety goggles.
Hand Protection	Chemically resistant gloves (e.g., nitrile, neoprene).
Body Protection	Laboratory coat.
Respiratory Protection	Recommended when handling the powder form to avoid dust inhalation. A NIOSH-approved particulate respirator may be appropriate.

Handling and Storage Procedures

Proper handling and storage are vital for maintaining the stability of **Caloxetate trisodium** and ensuring a safe laboratory environment.

Handling:

- Work in a well-ventilated area, preferably within a chemical fume hood, especially when handling the powder form.[2]
- Avoid the formation of dust.[2]

- Prevent direct contact with skin, eyes, and clothing.[2]
- Wash hands thoroughly after handling.

Storage:

- Store in a cool, dry, and dark place.[1]
- Keep the container tightly sealed to prevent moisture absorption.
- Short-term storage (days to weeks): 0 - 4°C[1]
- Long-term storage (months to years): -20°C[1]

Emergency Procedures

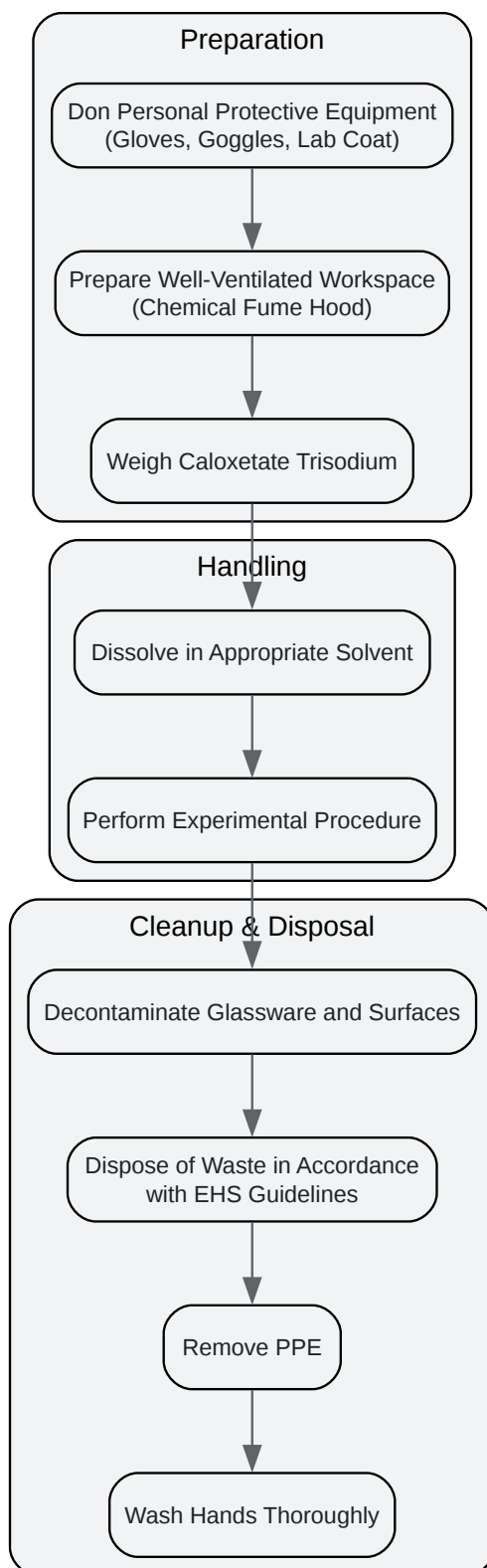
In the event of an emergency, follow these procedures:

Emergency Situation	First Aid and Response
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek medical attention if irritation persists.
Skin Contact	Remove contaminated clothing. Wash the affected area with soap and water. Seek medical attention if irritation develops.
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if respiratory symptoms occur.
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.
Spill	For small spills, carefully sweep up the solid material, avoiding dust generation, and place it in a sealed container for disposal. Clean the spill area with a damp cloth. For larger spills, evacuate the area and follow institutional emergency spill procedures.

Disposal Plan

Dispose of **Caloxetate trisodium** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. Do not dispose of it down the drain or in regular trash. Consult with your institution's environmental health and safety (EHS) department for specific disposal guidelines.

Experimental Workflow: Safe Handling of Caloxetate Trisodium



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Caption: Workflow for the safe handling of **Caloxetate trisodium** in a laboratory setting.

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